MAZ51: A Comparative Guide to its Potent and Selective Inhibition of VEGFR-3

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Compound of Interest

Compound Name:	*MAZ51*
Cat. No.:	*B15568218*

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This guide provides a comprehensive comparison of **MAZ51**, a potent inhibitor of Vascular Endothelial Growth Factor Receptor-3 (VEGFR-3), against its closely related counterpart, VEGFR-2. The following sections present supporting experimental data, detailed methodologies, and visual representations of the associated signaling pathways to objectively demonstrate **MAZ51**'s specificity.

Quantitative Data Summary: **MAZ51**'s Inhibitory Potency

MAZ51 demonstrates a clear preferential inhibition of VEGFR-3 over VEGFR-2. The half-maximal inhibitory concentration (IC50) values from various in vitro assays are summarized below.

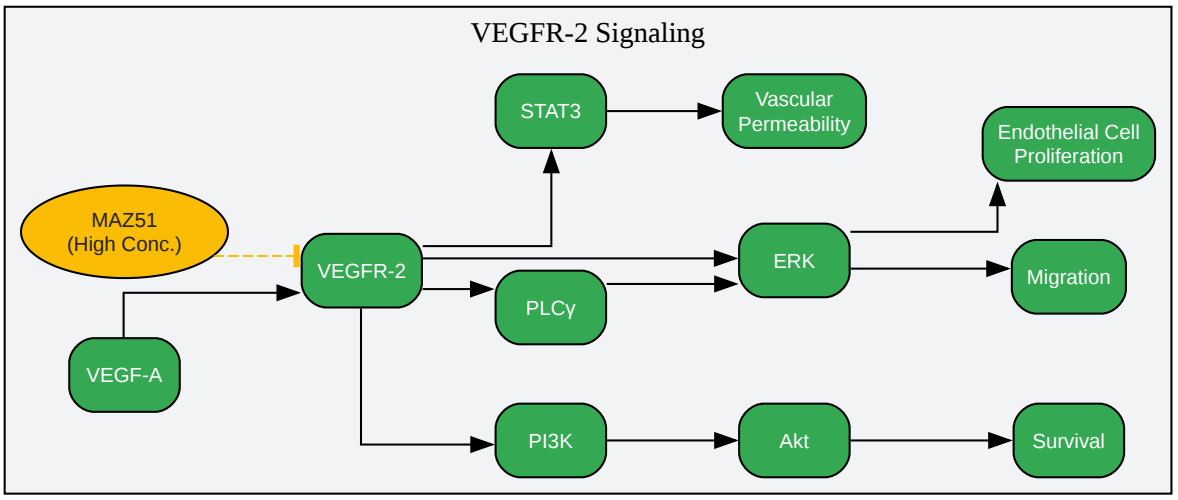
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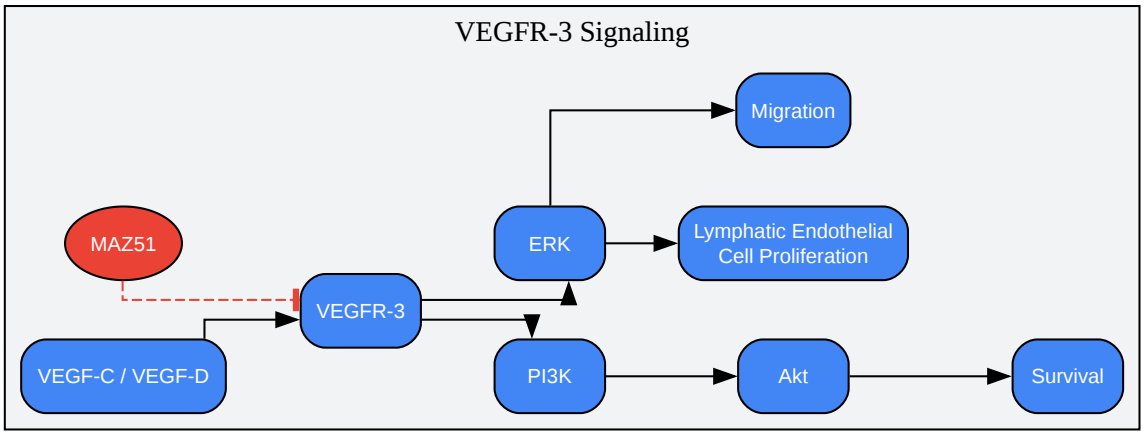
Target	Assay Type	Cell Line / System	IC50 (μM)	Reference
VEGFR-3 Phosphorylation	Kinase Inhibition	Porcine Aortic Endothelial (PAE) cells	~5	[1][2][3]
VEGFR-2 Phosphorylation	Kinase Inhibition	Porcine Aortic Endothelial (PAE) cells	~50	[1][2]
Recombinant VEGFR-3	Kinase Assay (VEGF-C induced)	Recombinant Protein	1	
Cell Proliferation	MTT Assay	PC-3 (Human Prostate Cancer)	2.7	
Cell Proliferation	MTT Assay	DU145 (Human Prostate Cancer)	3.8	
Cell Proliferation	MTT Assay	LNCaP (Human Prostate Cancer)	6.0	
Cell Proliferation	MTT Assay	PrEC (Normal Human Prostate Epithelial)	7.0	

Deciphering the Signaling Cascades: VEGFR-3 vs. VEGFR-2

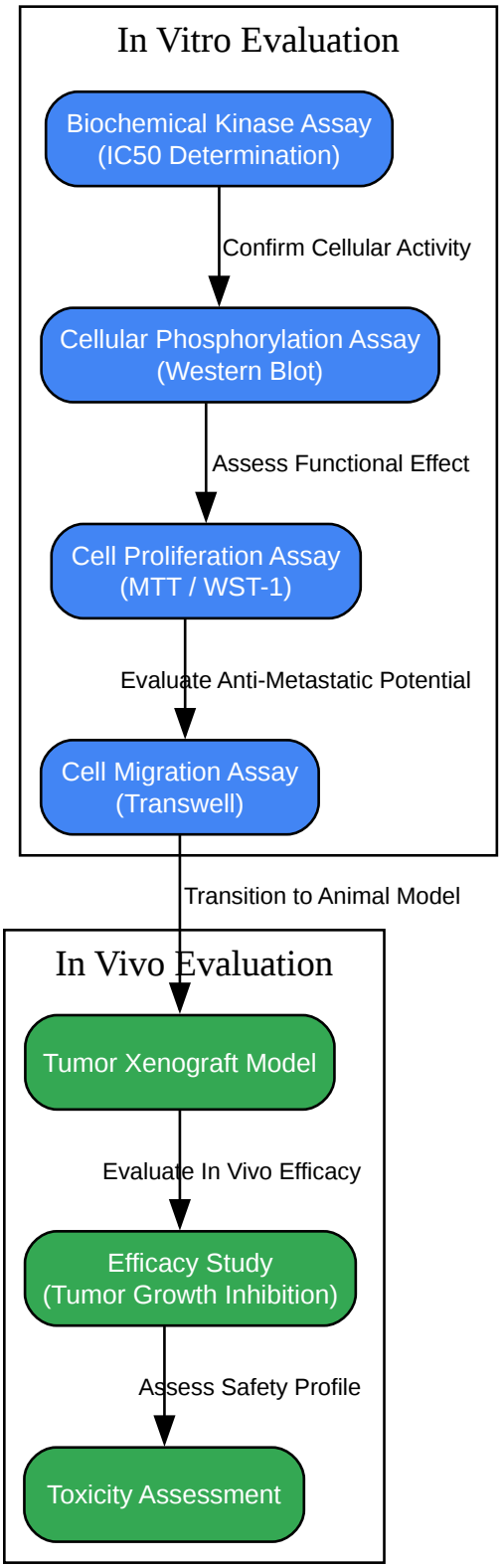
The distinct downstream signaling pathways initiated by VEGFR-3 and VEGFR-2 highlight the importance of selective inhibition for targeted therapeutic strategies.

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References

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- 3. MAZ51 ≥95% (HPLC), solid, VEGFR3 kinase inhibitor, Calbiochem® | Sigma-Aldrich [sigmaaldrich.com]
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